

# butyl acetoacetate safety data sheet and handling precautions

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## Compound of Interest

Compound Name: Butyl acetoacetate

Cat. No.: B1329563

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## An In-depth Technical Guide to the Safe Handling of Butyl Acetoacetate

For researchers, scientists, and drug development professionals, a comprehensive understanding of the chemical properties and safety protocols for all laboratory reagents is paramount. This guide provides a detailed overview of **butyl acetoacetate**, focusing on its safety data, handling precautions, and emergency procedures.

## Chemical Identification

- Chemical Name: Butyl 3-oxobutanoate[1]
- Synonyms: **Butyl acetoacetate**, Acetoacetic acid n-butyl ester, Butyl 3-oxobutyrate[2]
- CAS Number: 591-60-6[1]
- Molecular Formula:  $C_8H_{14}O_3$ [1]
- Molecular Weight: 158.19 g/mol [1]
- Structural Formula:

## Hazard Identification

**Butyl acetoacetate** is classified as a combustible liquid.[3][4] While it does not pose an immediate health hazard under normal handling conditions, prolonged or significant exposure

may cause irritation.[5][6]

- GHS Classification: Flammable liquids, Category 4[3][4]
- Signal Word: Warning[3][4]
- Hazard Statement: H227: Combustible liquid[3][4]
- Potential Health Effects: May cause eye, skin, and respiratory tract irritation.[5] Symptoms of overexposure can include headache, dizziness, tiredness, nausea, and vomiting.[3]

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **butyl acetoacetate**.

| Property                 | Value                                          | Source       |
|--------------------------|------------------------------------------------|--------------|
| Physical State           | Liquid                                         | [1][5]       |
| Appearance               | Colorless to clear yellow liquid               | [5][6][7]    |
| Odor                     | Fruity, sweet                                  | [2]          |
| Boiling Point            | 190 °C @ 760 mmHg                              | [4][5]       |
| Melting Point            | -38 °C / -35.6 °C                              | [1][4][5][7] |
| Flash Point              | 76 °C / 168.8 °F                               | [4][5]       |
| Autoignition Temperature | 390 °C / 734 °F                                | [4][5]       |
| Density                  | 0.970 - 0.985 g/cm <sup>3</sup> @ 20°C         | [1][5][7]    |
| Vapor Density            | 5.5                                            | [5]          |
| Solubility               | Insoluble in water; soluble in alcohol and oil | [1]          |
| Explosion Limits         | Lower: 1.10 vol %                              | [5]          |

## Toxicological Information

Toxicological data is essential for assessing the potential health risks associated with a substance.

| Test                              | Result                                        | Species | Source |
|-----------------------------------|-----------------------------------------------|---------|--------|
| Oral LD50                         | 4500 mg/kg                                    | Rat     | [3]    |
| Skin Irritation/Corrosion         | Not Irritating                                | Rabbit  | [3]    |
| Eye Damage/Irritation             | Not Irritating                                | Rabbit  | [3]    |
| Respiratory or Skin Sensitization | Not sensitizing                               | [3]     |        |
| Carcinogenicity                   | Not listed by ACGIH, IARC, NTP, or CA Prop 65 | [5]     |        |

## Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not publicly available. However, they are typically performed according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

- **Acute Oral Toxicity (OECD 401):** This test involves the administration of the substance in graduated doses to a group of experimental animals (commonly rats) by the oral route. Observations of effects and mortality are made over a period of time to determine the LD50 value, which is the statistically estimated dose that would be lethal to 50% of the animals.
- **Acute Dermal Irritation/Corrosion (OECD 404):** A small amount of the substance is applied to a shaved patch of skin on an animal (typically a rabbit). The site is observed for signs of erythema (redness) and edema (swelling) over a period of days to assess the level of irritation.
- **Acute Eye Irritation/Corrosion (OECD 405):** A small amount of the substance is instilled into one eye of an animal (typically a rabbit), with the other eye serving as a control. The eyes

are examined for signs of irritation, such as redness, swelling, and discharge, over several days.

## Handling and Storage

Proper handling and storage procedures are critical to ensure safety in the laboratory.

- Handling:
  - Wash hands thoroughly after handling.[5]
  - Use in a well-ventilated area.[5]
  - Avoid contact with eyes, skin, and clothing.[5]
  - Keep away from heat, sparks, and open flames.[4][5]
  - Take precautionary measures against static discharge.[4] Ground and bond containers and receiving equipment.[8][9]
  - Use non-sparking tools.[8][9]
- Storage:
  - Store in a cool, dry, well-ventilated area away from incompatible substances.[5]
  - Keep containers tightly closed.[4][5]
  - Store away from sources of ignition.[5]
  - Incompatible materials include strong oxidizing agents and strong bases.[3][4]

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is based on the potential for exposure during a specific task.

## Emergency Procedures

### First Aid Measures

- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[3][4][5]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[3][4][5]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[3][5]
- Ingestion: Do NOT induce vomiting. Clean mouth with water and drink 2-4 cupfuls of milk or water. Get medical attention.[3][5]

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[3][4][5] Water mist may be used to cool closed containers.[4]
- Specific Hazards: The material is combustible.[3] Vapors are heavier than air and may spread along the ground.[5] Containers may explode when heated.[4][5] Hazardous combustion products include carbon monoxide and carbon dioxide.[3][4][5]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][4][5]

## Accidental Release Measures

In the event of a spill, a systematic approach is necessary to ensure safety and minimize environmental contamination.

- Personal Precautions: Wear appropriate personal protective equipment.[3] Remove all sources of ignition.[4][5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or surface water.[3]
- Methods for Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, vermiculite).[3][4][5] Keep in suitable, closed containers for disposal.[3][4]

## Stability and Reactivity

- Chemical Stability: Stable under normal storage conditions.[3]
- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition.[3][4] Exposure to air and light should also be avoided.[3][4]
- Incompatible Materials: Strong oxidizing agents and strong bases.[3][4]
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide.[3]
- Hazardous Reactions: None under normal processing.[4] Hazardous polymerization does not occur.[4]

## Disposal Considerations

Dispose of contents and containers in accordance with local, regional, national, and international regulations.[3] Offer surplus and non-recyclable solutions to a licensed disposal company.[6] Do not contaminate ground or surface water.[3]

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